

Proper Disposal Protocol for (S)-4-Benzyl-3-propionyloxazolidin-2-one

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Compound of Interest

Compound Name: (S)-4-Benzyl-3-propionyloxazolidin-2-one

Cat. No.: B132915

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Essential guidelines for the safe and compliant disposal of **(S)-4-Benzyl-3-propionyloxazolidin-2-one** are provided for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

(S)-4-Benzyl-3-propionyloxazolidin-2-one is a chiral auxiliary widely used in asymmetric synthesis. While specific toxicity and environmental fate data are not extensively available, its classification based on similar chemical structures necessitates handling it as hazardous chemical waste. Proper disposal is not merely a regulatory requirement but a cornerstone of responsible laboratory practice.

Hazard Profile and Safety Precautions

Based on Safety Data Sheets (SDS) for structurally related compounds like (S)-4-Benzyl-3-(3-methylbutanoyl)oxazolidin-2-one and (S)-4-Benzyl-2-oxazolidinone, **(S)-4-Benzyl-3-propionyloxazolidin-2-one** should be handled with caution. The primary hazards include:

- Acute Toxicity (Oral): Harmful if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1][3]

- Respiratory Irritation: May cause respiratory irritation.[1]

Before initiating any disposal procedures, ensure you are wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All handling of the solid compound and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.

Quantitative Data Summary

For quick reference, the following table summarizes key data for **(S)-4-Benzyl-3-propionyloxazolidin-2-one** and a closely related compound.

Property	(S)-4-Benzyl-3-propionyloxazolidin-2-one	(S)-4-Benzyl-2-oxazolidinone
CAS Number	101711-78-8[4]	90719-32-7[2]
Molecular Formula	C ₁₃ H ₁₅ NO ₃ [4]	C ₁₀ H ₁₁ NO ₂
Molecular Weight	233.26 g/mol [4]	Not specified
Appearance	White to off-white solid[4]	Off-white powder/solid[2]
Melting Point	44-46 °C[4]	Not specified
GHS Hazard Statements	H302, H315, H319, H335 (based on similar compounds) [1]	H302[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the collection and disposal of **(S)-4-Benzyl-3-propionyloxazolidin-2-one** waste, including pure compound, solutions, and contaminated labware.

Objective: To safely collect and label waste containing **(S)-4-Benzyl-3-propionyloxazolidin-2-one** for disposal by a licensed hazardous waste contractor.

Materials:

- Designated hazardous waste container (solid or liquid, as appropriate)
- Hazardous waste labels
- Personal Protective Equipment (PPE)
- Chemical fume hood
- Appropriate solvents for rinsing (e.g., ethanol, acetone)
- Sealable bags for contaminated solid waste

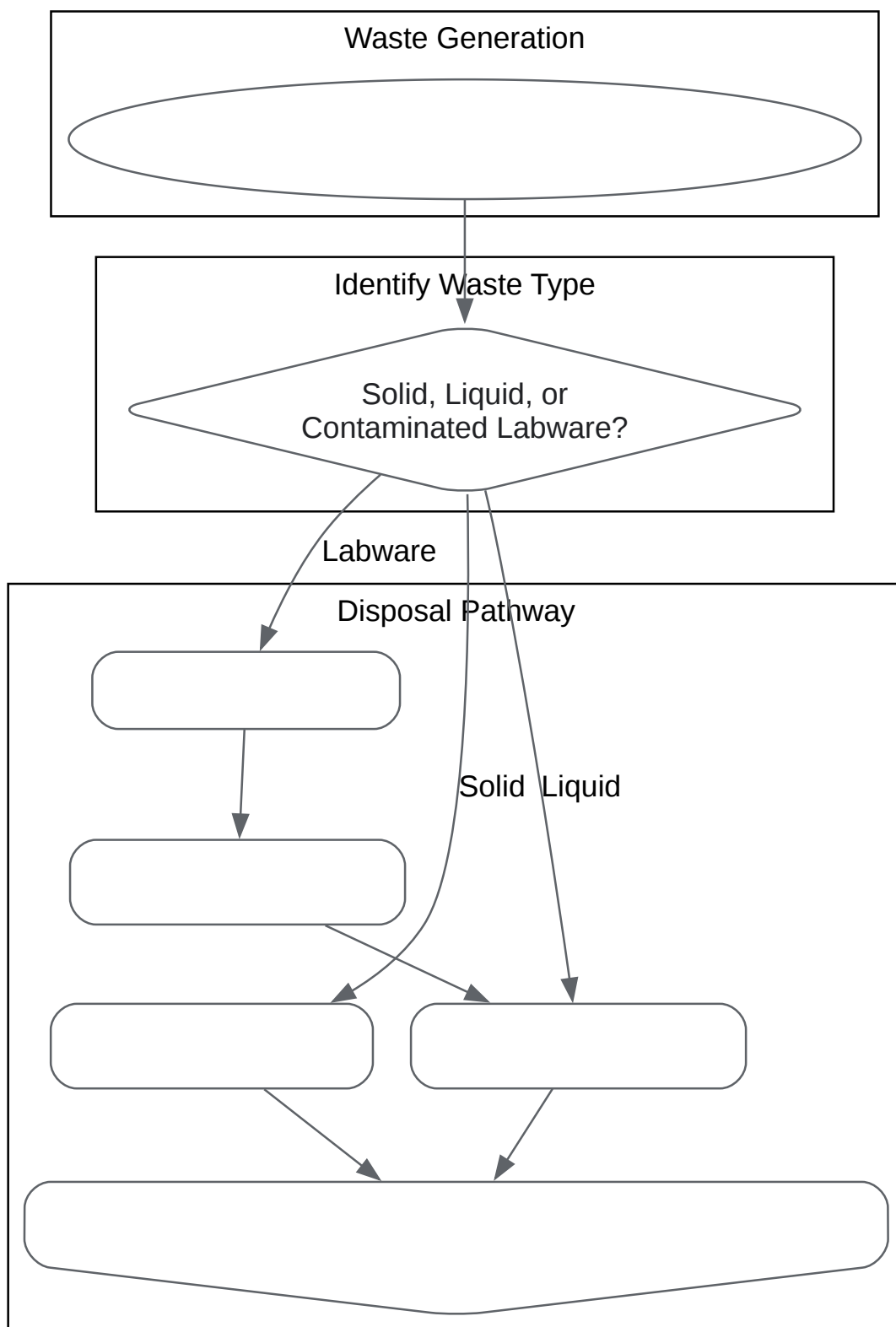
Procedure:

- Segregation of Waste:
 - Solid Waste: Collect unreacted **(S)-4-Benzyl-3-propionyloxazolidin-2-one**, contaminated spill absorbents, and grossly contaminated items (e.g., weighing boats, gloves) in a designated, sealed, and clearly labeled solid chemical waste container. Do not mix with other incompatible waste streams.
 - Liquid Waste: Collect solutions containing **(S)-4-Benzyl-3-propionyloxazolidin-2-one** in a designated, sealed, and clearly labeled liquid chemical waste container. Ensure the container is compatible with the solvents used.
 - Contaminated Labware: Glassware and other labware that have come into contact with the compound should be decontaminated before washing or disposal.
- Decontamination of Labware:
 - Rinse the contaminated labware three times with a suitable solvent (e.g., ethanol or acetone) that can dissolve the compound.
 - Collect the rinsate in the designated liquid hazardous waste container.

- After triple rinsing, the labware can be washed according to standard laboratory procedures.
- Labeling of Waste Containers:
 - Affix a hazardous waste label to each container.
 - Clearly write the full chemical name: "**(S)-4-Benzyl-3-propionyloxazolidin-2-one**".
 - List all components of the waste, including solvents and their approximate concentrations.
 - Indicate the hazards associated with the waste (e.g., "Toxic," "Irritant").
 - Record the accumulation start date.
- Storage and Disposal:
 - Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory, away from heat and sources of ignition.^[1]
 - Ensure containers are kept closed except when adding waste.
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal contractor.^{[1][3]} Disposal must be in accordance with local, state, and federal regulations.^{[2][3]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(S)-4-Benzyl-3-propionyloxazolidin-2-one**.



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Caption: Disposal workflow for **(S)-4-Benzyl-3-propionyloxazolidin-2-one** waste.

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